

VER-00158411: A Comprehensive Technical Guide to its Target Selectivity Profile

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Compound of Interest

Compound Name: VER-00158411

Cat. No.: B15584118

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Abstract

VER-00158411, also known as V158411, is a potent, ATP-competitive small molecule inhibitor targeting the serine/threonine kinases Checkpoint Kinase 1 (CHK1) and Checkpoint Kinase 2 (CHK2). These kinases are critical components of the DNA damage response (DDR) pathway, playing a pivotal role in cell cycle arrest to allow for DNA repair. Inhibition of CHK1 and CHK2 has emerged as a promising therapeutic strategy in oncology, particularly in combination with DNA-damaging chemotherapeutic agents. This document provides an in-depth technical overview of the target selectivity profile of **VER-00158411**, including quantitative biochemical data, detailed experimental methodologies, and visualization of the relevant signaling pathways and experimental workflows.

Target Selectivity Profile

VER-00158411 is a dual inhibitor of CHK1 and CHK2, exhibiting potent inhibition of both kinases in the low nanomolar range. The selectivity of **VER-00158411** has been assessed against a broad panel of kinases to determine its specificity and potential off-target effects.

Primary Targets: CHK1 and CHK2

Biochemical assays have demonstrated that **VER-00158411** is a highly potent inhibitor of both CHK1 and CHK2.

Table 1: Biochemical Potency of **VER-00158411** against Primary Targets

Target	IC50 (nM)
CHK1	4.4 ^[1]
CHK2	4.5 ^[1]

Kinome-wide Selectivity Screening

The selectivity of **VER-00158411** was further evaluated in a comprehensive kinase panel. In a wide-panel binding assay against 386 kinases, **VER-00158411** demonstrated a high degree of selectivity at a concentration of 50 nM.^[1]

Table 2: Summary of Kinome-wide Selectivity of **VER-00158411** at 50 nM^[1]

Inhibition Range	Number of Kinases
99-100%	1 (CHK1)
90-99%	3
65-90%	19

Note: The specific identities of the 3 and 19 kinases in the higher inhibition bins are detailed in the supplementary materials of the cited publication.

Furthermore, **VER-00158411** has been shown to have over 10,000-fold selectivity against Cyclin-Dependent Kinase 1 (CDK1), a key cell cycle kinase.^[1] This high degree of selectivity is crucial, as inhibition of CDK1 could counteract the desired effect of checkpoint abrogation by preventing entry into mitosis.

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the characterization of **VER-00158411**.

Biochemical Kinase Inhibition Assay (Representative Protocol)

This protocol describes a typical in vitro kinase assay to determine the IC₅₀ value of an inhibitor, such as **VER-00158411**, against a purified kinase. The assay measures the phosphorylation of a substrate by the kinase in the presence of varying concentrations of the inhibitor.

Materials:

- Purified recombinant human CHK1 or CHK2 enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- ATP (at a concentration around the K_m for the specific kinase)
- Specific peptide substrate for CHK1/CHK2 (e.g., a peptide derived from Cdc25C)
- **VER-00158411** (serially diluted in DMSO)
- Radiolabeled [γ -³³P]ATP or fluorescently labeled antibody for detection
- 96-well or 384-well assay plates
- Plate reader (scintillation counter or fluorescence reader)

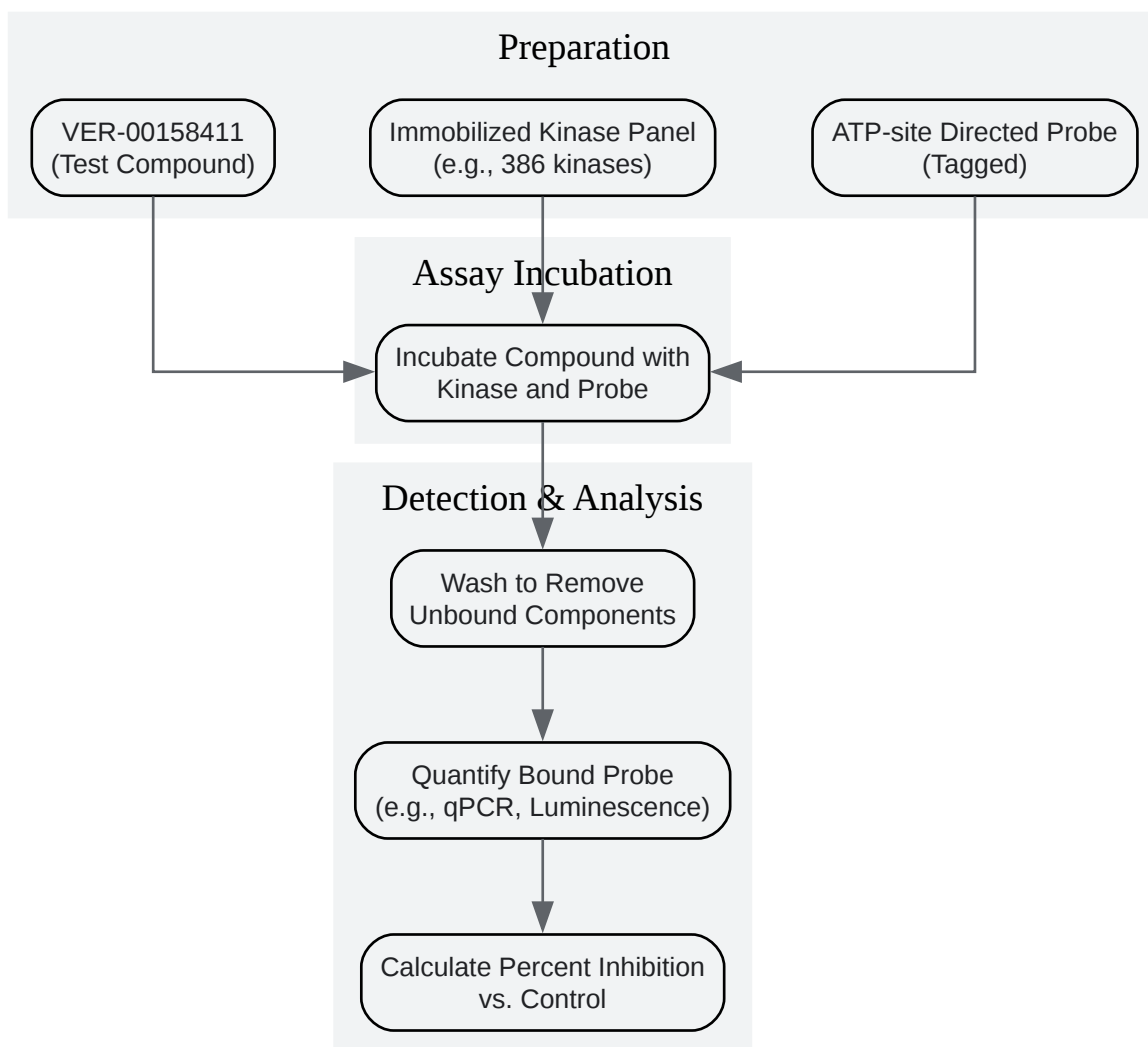
Procedure:

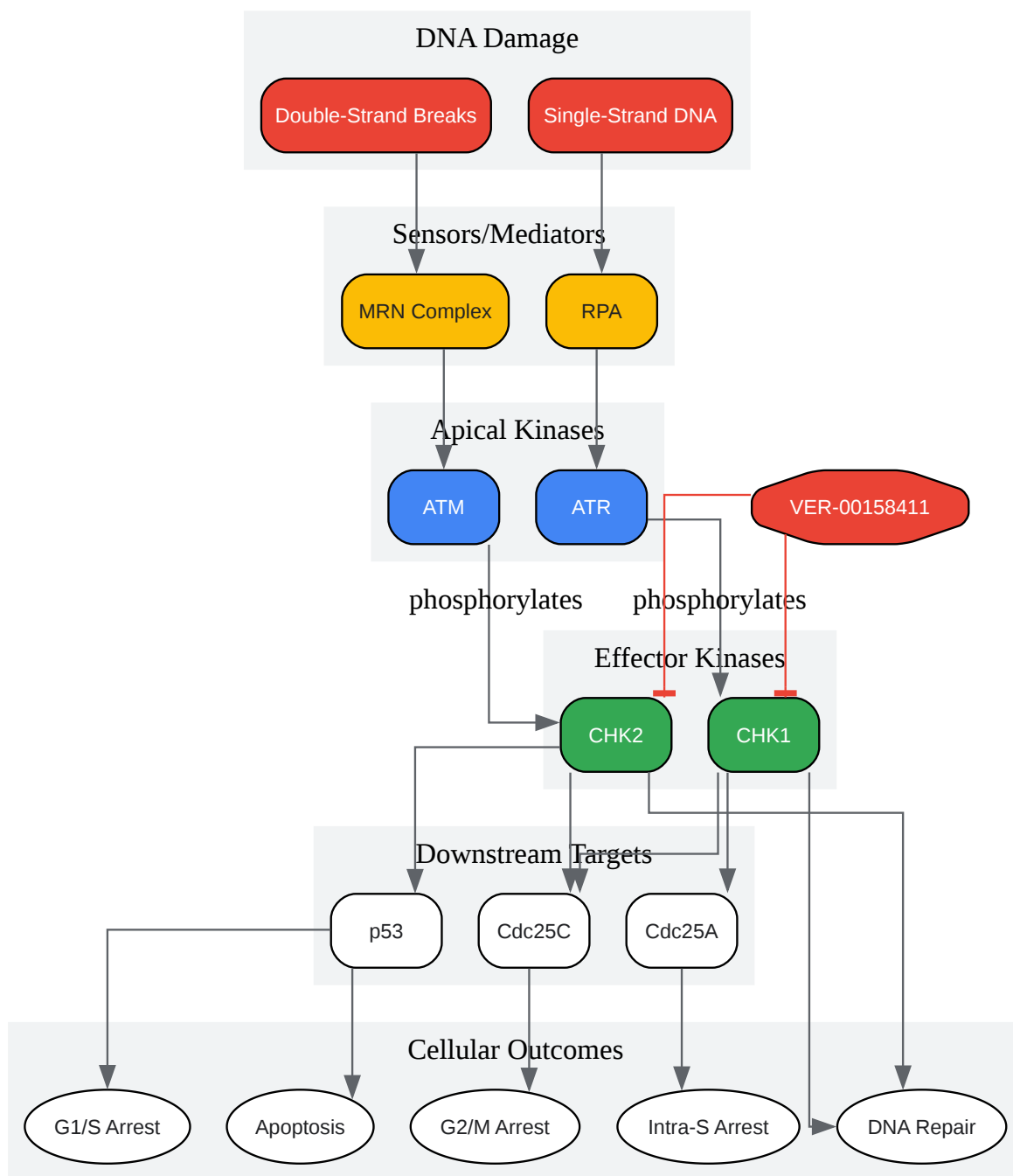
- **Compound Preparation:** Prepare a serial dilution of **VER-00158411** in 100% DMSO. A typical starting concentration is 10 mM, with 1:3 serial dilutions.
- **Assay Plate Preparation:** Add a small volume (e.g., 1 μ L) of the diluted **VER-00158411** or DMSO (for control wells) to the assay plate.

- Kinase Reaction Mixture: Prepare a master mix containing the kinase buffer, purified kinase enzyme, and the specific peptide substrate.
- Initiation of Reaction: Add the kinase reaction mixture to each well of the assay plate.
- ATP Addition: To start the kinase reaction, add a solution of ATP and [γ - ^{33}P]ATP (or non-radiolabeled ATP for non-radioactive methods) to each well.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific period (e.g., 60 minutes).
- Termination of Reaction: Stop the reaction by adding a stop solution (e.g., phosphoric acid for radiometric assays or EDTA for other methods).
- Detection:
 - Radiometric Assay: Spot the reaction mixture onto a filter membrane, wash to remove unincorporated [γ - ^{33}P]ATP, and measure the incorporated radioactivity using a scintillation counter.
 - Fluorescence-based Assay: Add a detection reagent containing a phosphorylation-specific antibody (e.g., a fluorescently labeled antibody that recognizes the phosphorylated substrate). Incubate and then measure the fluorescence signal.
- Data Analysis: Calculate the percent inhibition for each concentration of **VER-00158411** relative to the DMSO control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Kinome-wide Selectivity Profiling (General Workflow)

Kinome-wide selectivity profiling is typically performed using commercially available platforms that employ high-throughput screening methods. The general workflow for a competition binding assay is outlined below.





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References

- 1. ulab360.com [ulab360.com]
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